

Application Notes and Protocols: Apoptosis Inducer 33 (Compound 33)

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Compound of Interest

Compound Name: Apoptosis inducer 33

Cat. No.: B11118168

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Introduction

"**Apoptosis Inducer 33**," identified as Compound 33, is a novel C-14 sulfonate derivative of tetrandrine. It has demonstrated significant pro-apoptotic effects in hepatocellular carcinoma (HCC) cells. This document provides detailed application notes and protocols for the experimental use of Compound 33, summarizing quantitative data, outlining experimental methodologies, and visualizing key cellular pathways.

Quantitative Data Summary

The following tables provide a summary of the effective concentrations and dosages of Compound 33 and its parent compound, tetrandrine, in various experimental setups.

Table 1: In Vitro Concentrations of Compound 33 for Apoptosis Induction in HCC Cells

Cell Line	Concentration Range	Observed Effect
HepG-2	1 - 4 μ M	Dose-dependent increase in apoptosis.[1]
SMMC-7721	1 - 4 μ M	Dose-dependent increase in apoptosis.[1]

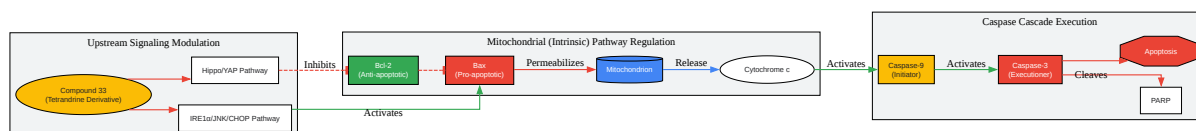
Table 2: In Vivo Dosage of Tetrandrine and its Derivatives in Mouse Models

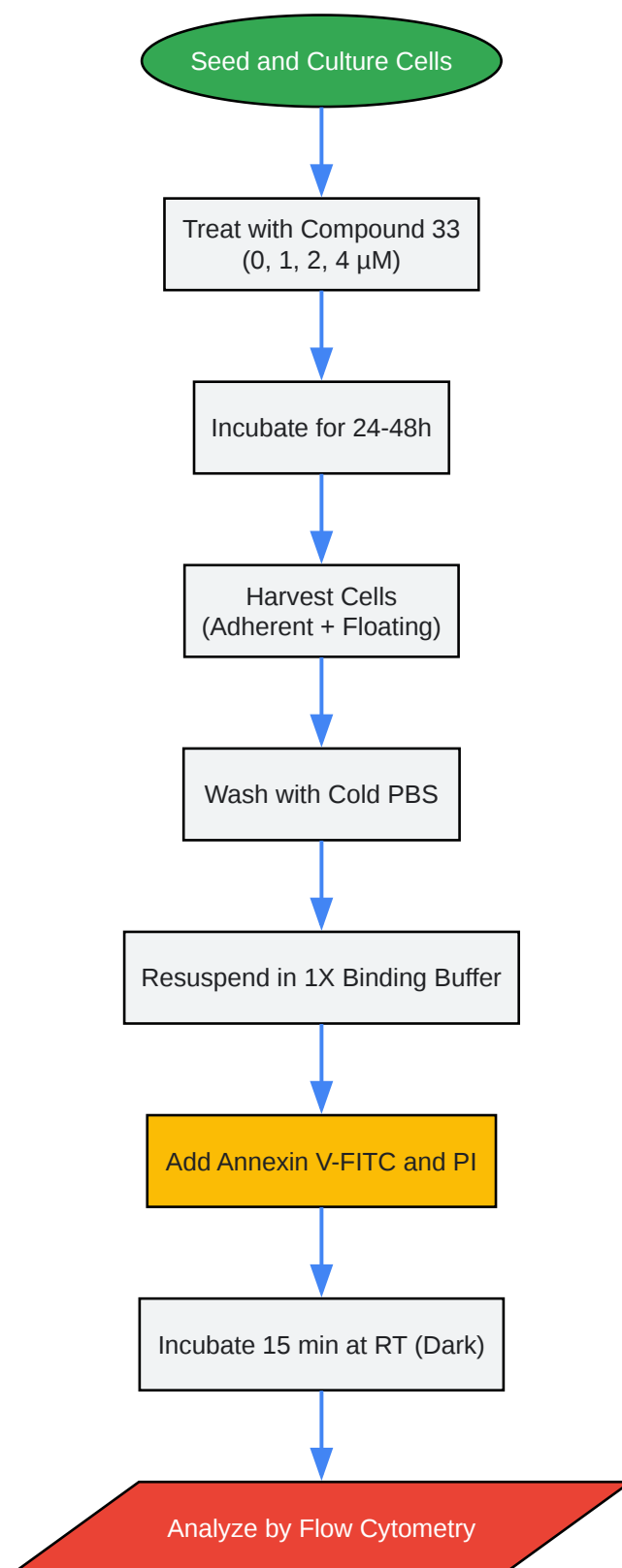
Compound	Dosage	Animal Model	Administration Route	Observed Effect
Tetrandrine	2 mg/mouse/day	MDA-MB-231 breast cancer xenograft mice	Intragastric	Inhibition of tumor growth and induction of apoptosis.[2]
Tetrandrine	25 mg/kg/day	Panc-1 pancreatic cancer xenograft mice	Oral	Reduction in tumor growth.[3]
Tetrandrine	30, 90, 150 mg/kg/day for 14 days	Female BALB/c mice (sub-chronic toxicity study)	Intravenous	90 mg/kg/day considered a safe application dose.[4]

Note: In vivo data for the specific "Compound 33" is not yet available. The provided data for tetrandrine and its derivatives can be used as a starting point for dose-ranging studies, but optimization for Compound 33 is necessary.

Signaling Pathway of Tetrandrine Derivatives

Tetrandrine and its derivatives, including Compound 33, induce apoptosis through a multi-faceted mechanism involving the intrinsic mitochondrial pathway and modulation of other key signaling cascades.





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